

A Technical Guide to Colchicine-d6: Sourcing and Certificate of Analysis

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Compound of Interest

Compound Name: Colchicine-d6

Cat. No.: B562006

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For researchers, scientists, and drug development professionals utilizing **Colchicine-d6**, ensuring the quality and consistency of this stable isotope-labeled internal standard is paramount for accurate analytical and pharmacokinetic studies. This guide provides an in-depth overview of reputable suppliers and a detailed breakdown of a typical Certificate of Analysis (CoA) for **Colchicine-d6**, complete with experimental protocols and workflow visualizations.

Reputable Suppliers of Colchicine-d6

Several chemical suppliers specialize in providing high-purity stable isotope-labeled compounds for research purposes. The following companies are recognized suppliers of **Colchicine-d6**:

- LGC Standards: A prominent supplier of reference standards, they offer **Colchicine-d6** for pharmaceutical analytical testing.[\[1\]](#)
- Cayman Chemical: Provides **Colchicine-d6** intended for use as an internal standard in quantification by GC- or LC-MS.[\[2\]](#)[\[3\]](#)
- Veeprho: A leading supplier of impurity reference standards, Veeprho offers immediately available **Colchicine-d6**.[\[4\]](#)
- Clearsynth: A manufacturer and exporter of **Colchicine-d6** that provides a Certificate of Analysis with their product.[\[5\]](#)

- Simson Pharma Limited: A supplier of a range of colchicine-related compounds and impurities.[\[6\]](#)

These suppliers typically provide the product for research use only and not for human or veterinary use.[\[2\]](#)[\[7\]](#)

Understanding the Certificate of Analysis

A Certificate of Analysis is a critical document that provides detailed information about the quality and purity of a specific batch of **Colchicine-d6**. The following table summarizes the key quantitative data typically found on a CoA.

Parameter	Typical Specification	Analytical Method
Chemical Identity		
Chemical Name	(S)-N-(1,2,3-Trimethoxy-10-(methoxy-d3)-9-oxo-5,6,7,9-tetrahydrobenzo[a]heptalen-7-yl)acetamide-2,2,2-d3[7]	Conforms to structure
CAS Number	1217651-73-4[1][3][4][5]	-
Molecular Formula	C22H19D6NO6[1][3][7]	-
Molecular Weight	405.5 g/mol [3][7]	Mass Spectrometry
Purity		
Chromatographic Purity	>95% (HPLC)[1] or >90%[7]	High-Performance Liquid Chromatography (HPLC)
Isotopic Purity	≥99% deuterated forms (d1-d6)[3]	Mass Spectrometry
Physical Properties		
Appearance	Off-White to Light Yellow Solid	Visual Inspection
Solubility	Chloroform: Slightly Soluble, Methanol: Slightly Soluble[3]	Solubility Test
Storage and Handling		
Long-term Storage	Store at 2-8 °C in a well-closed container[7]	-
Handling and Transit	25-30 °C in a well-closed container[7]	-

Experimental Protocols for Quality Control

The following are representative experimental protocols for key analyses performed on **Colchicine-d6** to ensure its quality.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the chromatographic purity of **Colchicine-d6**.
- Instrumentation: A standard HPLC system with a UV detector.
- Mobile Phase: A gradient mixture of acetonitrile and water.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
- Detection: UV at 254 nm.
- Procedure:
 - Prepare a standard solution of **Colchicine-d6** in methanol.
 - Inject the solution into the HPLC system.
 - Run the gradient program to separate **Colchicine-d6** from any impurities.
 - The purity is calculated by dividing the peak area of **Colchicine-d6** by the total peak area of all components.

Mass Spectrometry (MS) for Identity and Isotopic Purity

- Objective: To confirm the molecular weight and determine the isotopic purity of **Colchicine-d6**.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Procedure:
 - Infuse a dilute solution of **Colchicine-d6** in a suitable solvent (e.g., methanol with 0.1% formic acid) into the mass spectrometer.
 - Acquire the mass spectrum over a relevant m/z range.

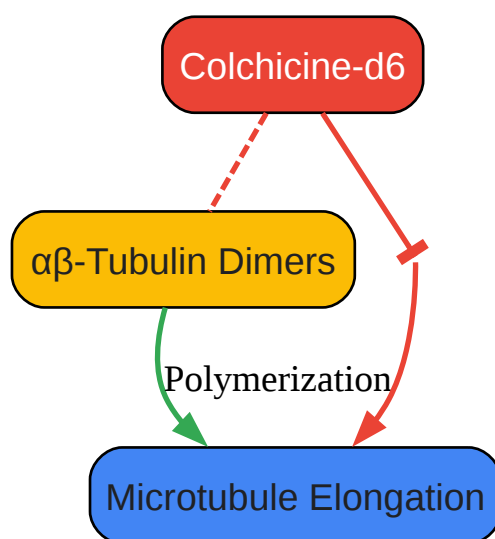
- Confirm the presence of the expected molecular ion peak for **Colchicine-d6** ($m/z \sim 406.2$).
- Analyze the isotopic distribution to confirm the incorporation of six deuterium atoms and calculate the percentage of deuterated forms.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

- Objective: To confirm the chemical structure of **Colchicine-d6**.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated chloroform ($CDCl_3$) or deuterated methanol (CD_3OD).
- Procedure:
 - Dissolve a small amount of **Colchicine-d6** in the deuterated solvent.
 - Acquire a 1H -NMR spectrum.
 - The spectrum should be consistent with the structure of **Colchicine-d6**, showing the absence of signals corresponding to the deuterated positions.

Visualizing Workflows and Pathways

To better illustrate the processes involved in ensuring the quality of **Colchicine-d6** and its mechanism of action, the following diagrams are provided.



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References

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